

# Acid Black 52: A Comprehensive Technical Guide to its Synonyms, Properties, and Applications

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## Compound of Interest

Compound Name: Acid Black 52

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## Introduction

**Acid Black 52**, a prominent member of the acid dye class, is a synthetic, anionic diazo dye. It is distinguished by its high tinctorial strength and significant affinity for protein-based and polyamide materials. This technical guide provides an in-depth overview of **Acid Black 52**, focusing on its various synonyms and alternative names, chemical and physical properties, and a detailed experimental protocol for its synthesis.

## Synonyms and Alternative Names

**Acid Black 52** is known by a multitude of synonyms and trade names, which can often be a source of confusion in research and manufacturing. The primary identifiers are its Colour Index (C.I.) name and number, and its CAS Registry Number.

- C.I. Name: C.I. **Acid Black 52**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- C.I. Number: 15711[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Registry Number: 5610-64-0[\[1\]](#)[\[2\]](#)[\[3\]](#)

A comprehensive list of its alternative names includes:

- Acid Black GL[1]
- Acid Black WA[1]
- Acid Black WAN[1]
- Acid Complex Black WAN[1]
- Neolan Black WA extra[1]
- ABCOL Black WA[1]
- Acid Black MRL
- Chromolan Black NWA[3]
- Palatine Fast Black WAN[6]
- C.I. 15711[2][3]
- Chromate(3-), bis(3-hydroxy-4-((2-hydroxy-1-naphthalenyl)azo)-7-nitro-1-naphthalenesulfonato(3-))- , disodium hydrogen[2][3]
- 3-Hydroxy-4-((2-hydroxy-1-naphthalenyl)azo)-7-nitro-1-naphthalenesulfonic acid, monosodium salt, chromium complex[2][3]

## Chemical and Physical Properties

**Acid Black 52** is a dark brown to black powder.[1][7] Its molecular structure is characterized as a single azo dye complexed with a metal.[1] There is some discrepancy in the reported molecular formula and weight, which is likely due to the complex nature of the chromium-dye complex. The two most commonly cited molecular formulas are  $C_{20}H_{12}N_3NaO_7S$  (for the dye ligand itself) and  $C_{60}H_{36}Cr_2N_9Na_3O_{21}S_3$  (for the chromium complex).[1][6][8][9]

Property	Value	Source(s)
Molecular Formula	$C_{20}H_{12}N_3NaO_7S$ (ligand) / $C_{60}H_{36}Cr_2N_9Na_3O_{21}S_3$ (complex)	[1],[6][8][9]
Molecular Weight	461.38 g/mol (ligand) / 1488.13 g/mol (complex)	[1],[6][8][9]
Appearance	Dark brown to black powder	[1],[7]
Solubility	Soluble in water and ethanol. Slightly soluble in acetone. Insoluble in other organic solvents.	[1]

## Experimental Protocol: Synthesis of C.I. Acid Black 52

The following protocol is a detailed representation of the manufacturing process for C.I. **Acid Black 52**, based on publicly available descriptions.[1][4]

Materials:

- 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid
- Naphthalen-2-ol
- Sodium nitrite ( $NaNO_2$ )
- Hydrochloric acid (HCl)
- Chromium formate solution
- Sodium hydroxide (NaOH)
- Formic acid

Procedure:

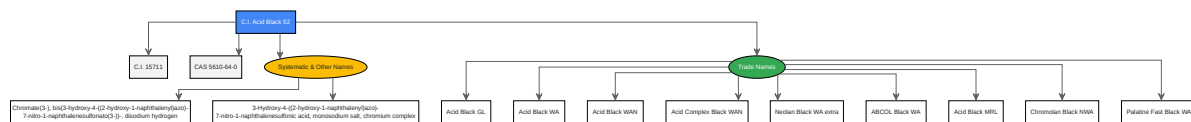
- **Diazotization:** A solution of 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid is prepared in water. The solution is cooled to 0-5°C in an ice bath. A solution of sodium nitrite is added dropwise while maintaining the temperature. Subsequently, cold hydrochloric acid is added to facilitate the formation of the diazonium salt. The reaction is stirred for 1-2 hours at 0-5°C.
- **Coupling:** A solution of Naphthalen-2-ol is prepared in an aqueous sodium hydroxide solution. The previously prepared diazonium salt solution is then slowly added to the Naphthalen-2-ol solution, while maintaining the temperature below 10°C. The pH is kept alkaline to facilitate the coupling reaction. The mixture is stirred until the coupling is complete, which can be monitored by thin-layer chromatography.
- **Complexation:** The resulting azo dye is precipitated, filtered, and washed. The dye is then re-slurried in water, and a solution of chromium formate is added. Formic acid is used to adjust the pH. The mixture is heated to 115°C and maintained at this temperature for 2 hours to facilitate the formation of the chromium complex.
- **Finalization:** A portion of the uncomplexed azo dye from a separate batch is added to the chromium complex mixture. The pH is adjusted to alkaline with sodium hydroxide. The final product, C.I. **Acid Black 52**, is then isolated by filtration, dried, and ground to a fine powder.

#### Safety Precautions:

- All procedures should be carried out in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.
- Handle all chemicals with care, referring to their respective Safety Data Sheets (SDS) for specific handling and disposal instructions.

## Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the various identifiers and synonyms for **Acid Black 52**.



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Figure 1: Hierarchy of **Acid Black 52** Identifiers and Synonyms.

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